

# 1-Phenylcyclobutanecarbonitrile safety, handling, and storage precautions

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Compound Name: 1-Phenylcyclobutanecarbonitrile

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## An In-depth Technical Guide to the Safety, Handling, and Storage of 1-Phenylcyclobutanecarbonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety, handling, and storage information for **1-Phenylcyclobutanecarbonitrile** (CAS No: 14377-68-5), a compound used in various research and development applications, including as a reactant in the preparation of novel enzyme inhibitors.[1] Adherence to the following protocols is critical for ensuring laboratory safety and procedural integrity.

## Hazard Identification and Classification


**1-Phenylcyclobutanecarbonitrile** is classified as a hazardous substance. The primary hazards are related to its acute toxicity and irritant properties.[2]

GHS Hazard Classification:

- Acute Toxicity, Oral (Category 4)[2]
- Acute Toxicity, Dermal (Category 4)[2]
- Acute Toxicity, Inhalation (Category 4)[2]
- Skin Irritation (Category 2)[2]

- Eye Irritation (Category 2A)[2]

GHS Pictogram:

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Signal Word: Warning[2]

Hazard Statements:

- H302: Harmful if swallowed.[2]
- H312: Harmful in contact with skin.[2]
- H332: Harmful if inhaled.[2]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-Phenylcyclobutanecarbonitrile** is provided below.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>11</sub> N
Molecular Weight	157.21 g/mol
Appearance	Clear light yellow liquid
Boiling Point	85°C at 0.3 mmHg
Density	1.03 g/cm <sup>3</sup>
Flash Point	106.3°C
Refractive Index	1.5313 - 1.5333
Vapor Pressure	0.00201 mmHg at 25°C
Storage Temperature	Room Temperature, sealed in dry conditions

Sources:[1][3]

## Safe Handling and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate personal protective equipment are essential to minimize exposure risks.

### Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, especially when heating or creating aerosols.[4]
- Safety showers and eyewash stations must be readily accessible.

### Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory to prevent exposure.

PPE Type	Specification
Eye/Face Protection	Chemical safety goggles conforming to EN166 or OSHA 29 CFR 1910.133 standards. A face shield should be worn if there is a splash hazard. <a href="#">[5]</a> <a href="#">[6]</a>
Skin Protection	A flame-retardant lab coat must be worn and kept buttoned. <a href="#">[7]</a> Wear suitable protective clothing to prevent skin contact.
Hand Protection	Chemical-resistant gloves (e.g., disposable nitrile gloves) should be worn. <a href="#">[7]</a> Inspect gloves before use and change them immediately if contact with the chemical occurs. <a href="#">[7]</a>
Respiratory Protection	Not typically required if handled exclusively within a functioning fume hood. <a href="#">[5]</a> If engineering controls are insufficient or for larger spills, a NIOSH-approved air-purifying respirator may be necessary. <a href="#">[8]</a> <a href="#">[9]</a>

Sources:[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

## General Handling Precautions

- Avoid contact with skin, eyes, and clothing.[\[6\]](#)
- Do not breathe vapors or mists.
- Wash hands thoroughly after handling.[\[4\]](#)[\[10\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[\[4\]](#)[\[10\]](#)
- Keep the container tightly closed when not in use.[\[6\]](#)
- Use non-sparking tools and take precautionary measures against static discharge.[\[11\]](#)

## Storage Procedures

- Store in a cool, dry, and well-ventilated place away from incompatible materials such as oxidizing agents.[6]
- Keep containers tightly sealed to prevent moisture contamination.[1][3]
- The recommended storage condition is at room temperature.[1][3]
- Store in a locked-up area if required by institutional policies.[4][10]

## First Aid Measures

In case of exposure, follow these first aid procedures and seek immediate medical attention.

Exposure Route	First Aid Protocol
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[10] If breathing is difficult, trained personnel may administer oxygen.[12] If breathing has stopped, perform artificial respiration.[12] Get medical attention immediately.[12]
Skin Contact	Immediately take off all contaminated clothing. Wash the affected skin with plenty of soap and water.[12] If skin irritation occurs, get medical help.[10]
Eye Contact	Immediately rinse cautiously with water for at least 15 minutes, holding the eyelids open.[10][13] Remove contact lenses if present and easy to do so. Continue rinsing.[10][13] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting.[6] Rinse mouth with water.[10] Never give anything by mouth to an unconscious person.[6] Get immediate medical attention.[4][12]

Sources:[4][6][10][12][13]

## Accidental Release and Disposal

### Accidental Release Measures

- Ensure adequate ventilation and evacuate personnel from the area.
- Wear appropriate PPE as described in Section 3.2.
- For small spills, absorb with an inert material (e.g., sand, silica gel, universal binder) and collect into a suitable, closed container for disposal.[\[6\]](#)
- Prevent the chemical from entering drains or waterways.[\[4\]](#)

### Disposal

- Dispose of contents and containers in accordance with all local, regional, national, and international regulations.[\[4\]](#)[\[10\]](#)
- Contaminated material should be treated as hazardous waste.

## Experimental Workflows and Diagrams

### Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **1-Phenylcyclobutanecarbonitrile** in a laboratory setting.



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